

An In-depth Technical Guide to Myrcenol Sulfone

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Compound of Interest

Compound Name: Myrcenol sulfone

Cat. No.: B074774

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This guide provides a comprehensive overview of **Myrcenol sulfone**, including its chemical identity, synthesis, and methods for its identification. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Chemical Identification and Properties

Myrcenol sulfone, with the CAS number 1135-22-4, is an organosulfur compound. Its chemical structure and properties are summarized in the tables below.

Table 1: Chemical Identifiers for Myrcenol Sulfone

Identifier	Value
CAS Number	1135-22-4[1]
IUPAC Name	5-(1,1-dioxo-2,5-dihydrothiophen-3-yl)-2-methylpentan-2-ol[1]
Molecular Formula	C ₁₀ H ₁₈ O ₃ S[1]
Molecular Weight	218.32 g/mol [1]
Canonical SMILES	CC(C)(CCCC1=CCS(=O)(=O)C1)O[1]
InChI Key	OLQQKUGPGIOLIW-UHFFFAOYSA-N[1]

Table 2: Physical and Chemical Properties of Myrcenol Sulfone

Property	Value	Source
Physical State	Liquid at room temperature	[2]
Boiling Point	Approximately 200 °C	[2]
Solubility	Soluble in THF, chloroform (for polymeric form)	[1]
Characteristic IR Bands	1130 cm ⁻¹ (asymmetric S=O stretch), 1320 cm ⁻¹ (symmetric S=O stretch)	[1]

Synthesis of Myrcenol Sulfone

The synthesis of **Myrcenol sulfone** is a two-step process that begins with myrcene, a naturally occurring terpene. The overall synthetic pathway is illustrated in the workflow diagram below.

Caption: Synthesis of **Myrcenol Sulfone** from Myrcene.

Experimental Protocol: Synthesis of Myrcenol Sulfone

This protocol describes a general laboratory-scale synthesis of **Myrcenol sulfone**.

Step 1: Synthesis of Myrcene Sulfone (Intermediate)

- **Reaction Setup:** In a well-ventilated fume hood, a pressure-resistant reaction vessel is charged with myrcene.
- **Addition of Sulfur Dioxide:** Liquid sulfur dioxide is carefully added to the reaction vessel. The molar ratio of myrcene to SO₂ should be approximately 1:1.2.
- **Reaction Conditions:** The vessel is sealed and the reaction mixture is stirred at a temperature between 50-80 °C. The reaction progress is monitored by TLC or GC.

- **Work-up:** Once the reaction is complete, the vessel is cooled to room temperature, and the excess SO₂ is carefully vented. The crude myrcene sulfone is obtained after removal of any remaining volatile components under reduced pressure.

Step 2: Hydration of Myrcene Sulfone to **Myrcenol Sulfone**

- **Reaction Setup:** The crude myrcene sulfone from Step 1 is dissolved in a suitable organic solvent (e.g., acetone or diethyl ether) in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
- **Acidic Hydration:** A solution of dilute sulfuric acid (e.g., 10% v/v in water) is added dropwise to the stirred solution of myrcene sulfone at 0-5 °C.
- **Reaction Conditions:** The reaction mixture is allowed to warm to room temperature and stirred until the hydration is complete (monitored by TLC or GC). The reaction temperature can be maintained between 50-130 °C to optimize the reaction rate.^[1]
- **Work-up and Purification:** The reaction mixture is neutralized with a saturated aqueous solution of sodium bicarbonate. The organic layer is separated, and the aqueous layer is extracted with an organic solvent. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure to yield crude **Myrcenol sulfone**.
- **Purification:** The crude product can be purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent.

Identification and Characterization

The identification and characterization of **Myrcenol sulfone** can be performed using a combination of spectroscopic and chromatographic techniques. A general workflow for the identification of a synthesized organic compound is presented below.

Caption: General workflow for the identification of a synthesized compound.

Table 3: Spectroscopic Data for the Identification of Myrcenol Sulfone

Technique	Expected/Observed Features
^1H NMR	- Signals corresponding to the two methyl groups of the tertiary alcohol. - A complex pattern of signals for the methylene groups in the aliphatic chain and the dihydrothiophene ring. - A signal for the vinylic proton in the dihydrothiophene ring. - A signal for the hydroxyl proton.
^{13}C NMR	- A signal for the quaternary carbon of the tertiary alcohol. - Signals for the two methyl carbons attached to the quaternary carbon. - Signals for the methylene carbons in the aliphatic chain and the dihydrothiophene ring. - Signals for the sp^2 carbons in the dihydrothiophene ring.
IR Spectroscopy	- A broad absorption band in the region of $3200\text{--}3600\text{ cm}^{-1}$ corresponding to the O-H stretching of the alcohol. - Strong absorption bands around 1320 cm^{-1} and 1130 cm^{-1} corresponding to the symmetric and asymmetric stretching vibrations of the S=O group in the sulfone. [1]
Mass Spectrometry	- The molecular ion peak (M^+) should be observed. - Fragmentation patterns corresponding to the loss of water ($\text{M}-18$) and other characteristic fragments of the molecule.

Biological Activity

While specific studies on the biological activity of **Myrcenol sulfone** are limited, the broader class of sulfone-containing compounds has been investigated for various therapeutic applications.

Sulfones are known to possess a range of biological activities, including:

- Antimicrobial activity: Many sulfone derivatives have been reported to exhibit antibacterial and antifungal properties.[3]
- Anti-inflammatory activity: Some sulfones have shown potential as anti-inflammatory agents. [4]
- Anticancer activity: Certain sulfone-containing compounds have been investigated for their potential as anticancer agents.

It has been mentioned that **Myrcenol sulfone** has been explored for its potential antimicrobial and anti-inflammatory properties, though detailed studies are not widely available.[1] Further research is needed to fully elucidate the biological activity and potential therapeutic applications of **Myrcenol sulfone**.

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